

Essential Safety and Operational Guide for Handling 2-Fluoroethyl fluoroacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Fluoroethyl fluoroacetate

Cat. No.: B15290528

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **2-Fluoroethyl fluoroacetate** (CAS Number: 459-99-4). The extreme toxicity of this compound necessitates stringent adherence to the following procedures to ensure the safety of all laboratory personnel.

Immediate Safety and Hazard Information

2-Fluoroethyl fluoroacetate is an extremely toxic organofluorine compound. Acute exposure through inhalation, ingestion, or skin contact can be fatal. Due to the lack of a comprehensive Safety Data Sheet (SDS) in available resources, all handling procedures must be based on a high-risk assessment.

Quantitative Data Summary

The following table summarizes the available physical, chemical, and toxicological data for **2-Fluoroethyl fluoroacetate**. Note that some values are estimates and should be treated with caution.

Property	Value
Chemical Formula	C ₄ H ₆ F ₂ O ₂
Molecular Weight	124.087 g/mol
CAS Number	459-99-4
Appearance	Colorless liquid
Boiling Point	~147.79 °C (estimate)
Density	~1.1926 g/cm ³ (estimate)
LD50 (subcutaneous, mouse)	8500 µg/kg[1]
LDLo (oral, rats)	1 mg/kg[1]
LC50 (inhalation, rat)	150 mg/m ³ (10 minutes)[1]
LC50 (inhalation, mouse)	450 µg/m ³ [1]
LC50 (inhalation, rabbit)	50 mg/m ³ [1]
LC50 (inhalation, guinea pig)	70 mg/m ³ (10 minutes)[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-Fluoroethyl fluoroacetate**. The following table outlines the minimum required PPE.

Body Part	Required PPE
Respiratory	A full-face respirator with a combination cartridge for organic vapors and particulates (e.g., ABEK-P3) is essential. All work must be conducted in a certified chemical fume hood.
Eyes/Face	A full-face respirator provides integral eye and face protection. If not using a full-face respirator, chemical splash goggles and a face shield are mandatory.
Hands	Double-gloving is required. Use a pair of nitrile gloves as the inner layer and a pair of heavy-duty, chemical-resistant gloves (e.g., Viton™ or butyl rubber) as the outer layer. Inspect gloves for any signs of degradation before and during use.
Body	A chemical-resistant apron or suit over a lab coat. Ensure complete coverage of the torso and limbs.
Feet	Closed-toe, chemical-resistant footwear.

Operational and Disposal Plans

Experimental Protocol: Safe Handling Procedure

- Preparation:
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Prepare all necessary equipment and reagents before handling **2-Fluoroethyl fluoroacetate**.
 - Have a designated and clearly labeled waste container for halogenated, highly toxic waste.

- An emergency spill kit specifically for toxic chemicals must be readily accessible.
- Handling:
 - Conduct all manipulations of **2-Fluoroethyl fluoroacetate** within the certified chemical fume hood.
 - Use the smallest quantity of the chemical necessary for the experiment.
 - Employ a buddy system; never work alone when handling this compound.
 - Use sealed or contained systems whenever possible to minimize the risk of aerosol generation.
- Storage:
 - Store **2-Fluoroethyl fluoroacetate** in a tightly sealed, clearly labeled container.
 - The primary container should be placed within a secondary, unbreakable container.
 - Store in a cool, dry, well-ventilated area, away from incompatible materials.
 - The storage location should be secured and accessible only to authorized personnel.

Disposal Plan

- All waste containing **2-Fluoroethyl fluoroacetate**, including contaminated labware, gloves, and absorbent materials, must be treated as hazardous waste.
- Collect all waste in a dedicated, leak-proof, and clearly labeled container for halogenated and highly toxic chemical waste.
- Do not mix with other waste streams.
- Arrange for disposal through a licensed hazardous waste disposal company in accordance with local, state, and federal regulations.

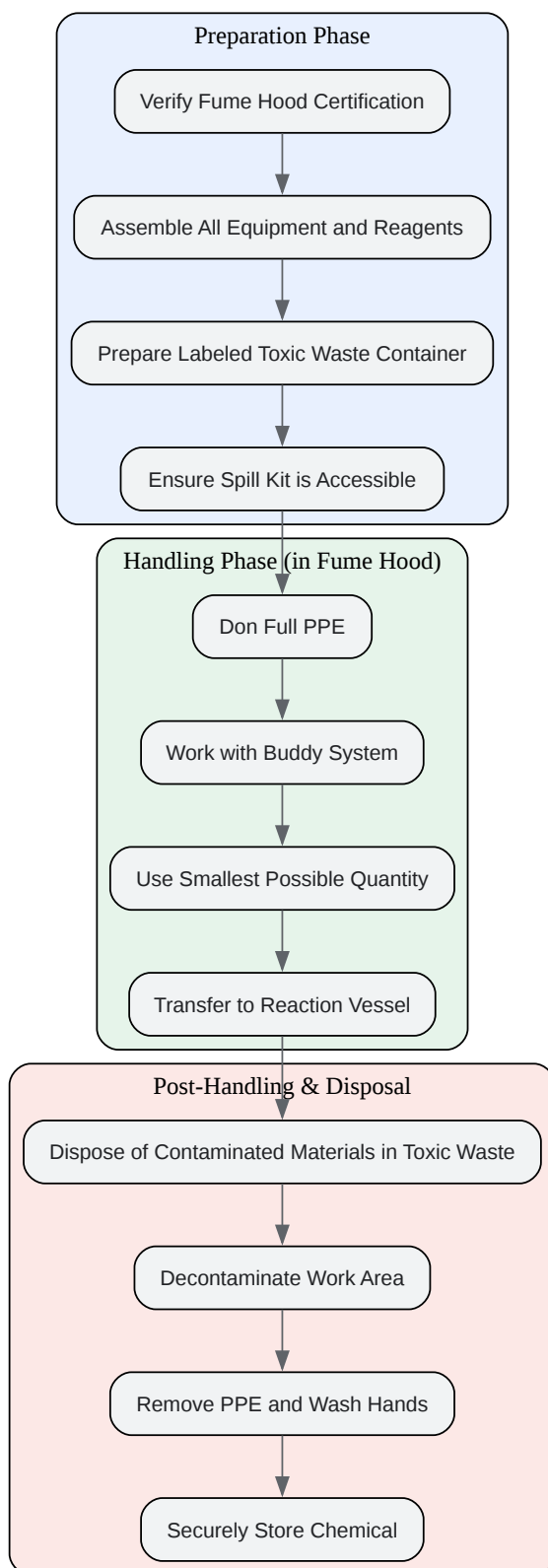
Emergency Spill and Decontamination Plan

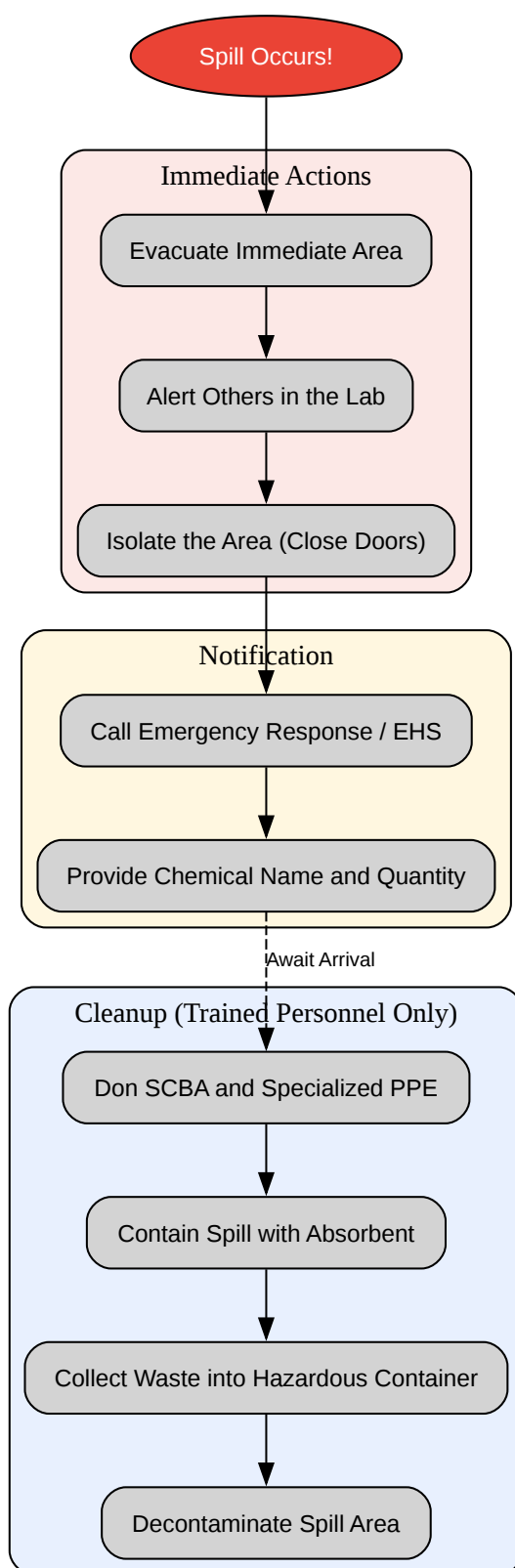
In the event of a spill, immediate and decisive action is critical.

- Evacuate: Immediately evacuate the laboratory, alerting all personnel in the vicinity.
- Isolate: Close the laboratory doors and prevent entry.
- Notify: Contact your institution's emergency response team and provide details of the spill, including the chemical identity and approximate quantity.
- Decontamination (by trained personnel only):
 - Do not attempt to clean up a spill of **2-Fluoroethyl fluoroacetate** unless you are a trained emergency responder with the appropriate PPE, including a self-contained breathing apparatus (SCBA).
 - For small spills, absorbent pads or vermiculite can be used to contain the liquid.
 - The contaminated absorbent material must be collected into a sealed, labeled hazardous waste container.
 - The spill area should be decontaminated with a suitable decontamination solution, followed by a thorough wash with soap and water.

Visual Workflow Guides

The following diagrams illustrate the standard operating procedure for handling **2-Fluoroethyl fluoroacetate** and the emergency response protocol for a spill.





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References

- 1. Fluoroethyl fluoroacetate - Wikipedia [en.wikipedia.org]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com